

# In-Depth Technical Safety Guide: 2-(2-Bromoethyl)-2-methyl-1,3-dioxolane

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## Compound of Interest

**Compound Name:** 2-(2-Bromoethyl)-2-methyl-1,3-dioxolane

**Cat. No.:** B1279730

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **2-(2-Bromoethyl)-2-methyl-1,3-dioxolane** (CAS No. 37865-96-6). The information is intended to support safe handling, storage, and use of this compound in a research and development setting.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-(2-Bromoethyl)-2-methyl-1,3-dioxolane** is presented below. These properties are essential for understanding its behavior under various laboratory conditions.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>11</sub> BrO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	195.06 g/mol	<a href="#">[1]</a>
Appearance	Liquid	<a href="#">[2]</a>
Boiling Point	74 °C at 14 mmHg	<a href="#">[3]</a>
Density	1.4 ± 0.1 g/cm <sup>3</sup>	<a href="#">[3]</a>
Flash Point	80.3 ± 11.7 °C	<a href="#">[3]</a>
Refractive Index	1.465	<a href="#">[3]</a>
Storage Temperature	2-8°C	<a href="#">[4]</a>

## Hazard Identification and Classification

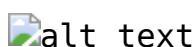
**2-(2-Bromoethyl)-2-methyl-1,3-dioxolane** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Classification:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Serious Eye Irritation	2A	H319: Causes serious eye irritation
Flammable Liquids	4	H227: Combustible liquid

Signal Word: Warning[\[2\]](#)[\[5\]](#)

Hazard Pictograms:



Precautionary Statements:

A comprehensive list of precautionary statements is provided in the table below.

Code	Statement
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
P264	Wash skin thoroughly after handling. <a href="#">[5]</a>
P280	Wear protective gloves/ eye protection/ face protection. <a href="#">[5]</a>
P302 + P352	IF ON SKIN: Wash with plenty of water. <a href="#">[5]</a>
P332 + P313	If skin irritation occurs: Get medical advice/ attention. <a href="#">[5]</a>
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P337 + P313	If eye irritation persists: Get medical advice/ attention. <a href="#">[5]</a>
P362 + P364	Take off contaminated clothing and wash it before reuse. <a href="#">[5]</a>
P403 + P235	Store in a well-ventilated place. Keep cool.
P501	Dispose of contents/ container to an approved waste disposal plant.

## Toxicological Information

Detailed toxicological data for **2-(2-Bromoethyl)-2-methyl-1,3-dioxolane** is limited.[\[6\]](#)

However, data for the closely related compound, 2-(2-bromoethyl)-1,3-dioxolane, is available and provides some insight into the potential toxicity.

Metric	Value	Species	Route	Source
LD50	>300 mg/kg	Rat	Oral	<a href="#">[7]</a>

## Experimental Protocols

Detailed experimental protocols for assessing skin and eye irritation are provided below. These are based on internationally recognized OECD guidelines and are representative of the methodologies used to determine the GHS classifications.

### In Vitro Skin Irritation: Reconstructed Human Epidermis (RHE) Test Method (OECD TG 439)

This test method evaluates the potential of a substance to cause skin irritation by assessing its cytotoxicity on a reconstructed human epidermis model.

Experimental Workflow:

- **Tissue Preparation:** Reconstructed human epidermis tissues are received and pre-incubated in maintenance medium.
- **Test Substance Application:** The test substance (10-20 µL for liquids or 10-20 mg for solids) is applied topically to the tissue surface. A negative control (e.g., phosphate-buffered saline) and a positive control (e.g., 5% sodium dodecyl sulfate) are run in parallel.
- **Exposure and Post-Incubation:** The tissues are exposed to the test substance for a defined period (e.g., 15-60 minutes) at 37°C. Following exposure, the tissues are thoroughly rinsed and transferred to fresh medium for a post-incubation period (e.g., 42 hours).[\[8\]](#)
- **Viability Assessment (MTT Assay):** Tissue viability is determined using the MTT ((3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide)) assay. Tissues are incubated with MTT solution, which is converted by viable cells into a blue formazan product.[\[8\]](#)
- **Data Analysis:** The formazan is extracted, and the optical density is measured. The percentage of viable cells in the test substance-treated tissues is calculated relative to the negative control. A substance is identified as an irritant if the mean tissue viability is reduced to ≤ 50%.

## In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test Method (OECD TG 492)

This test method is used to identify chemicals that are not classified for serious eye damage or eye irritation.

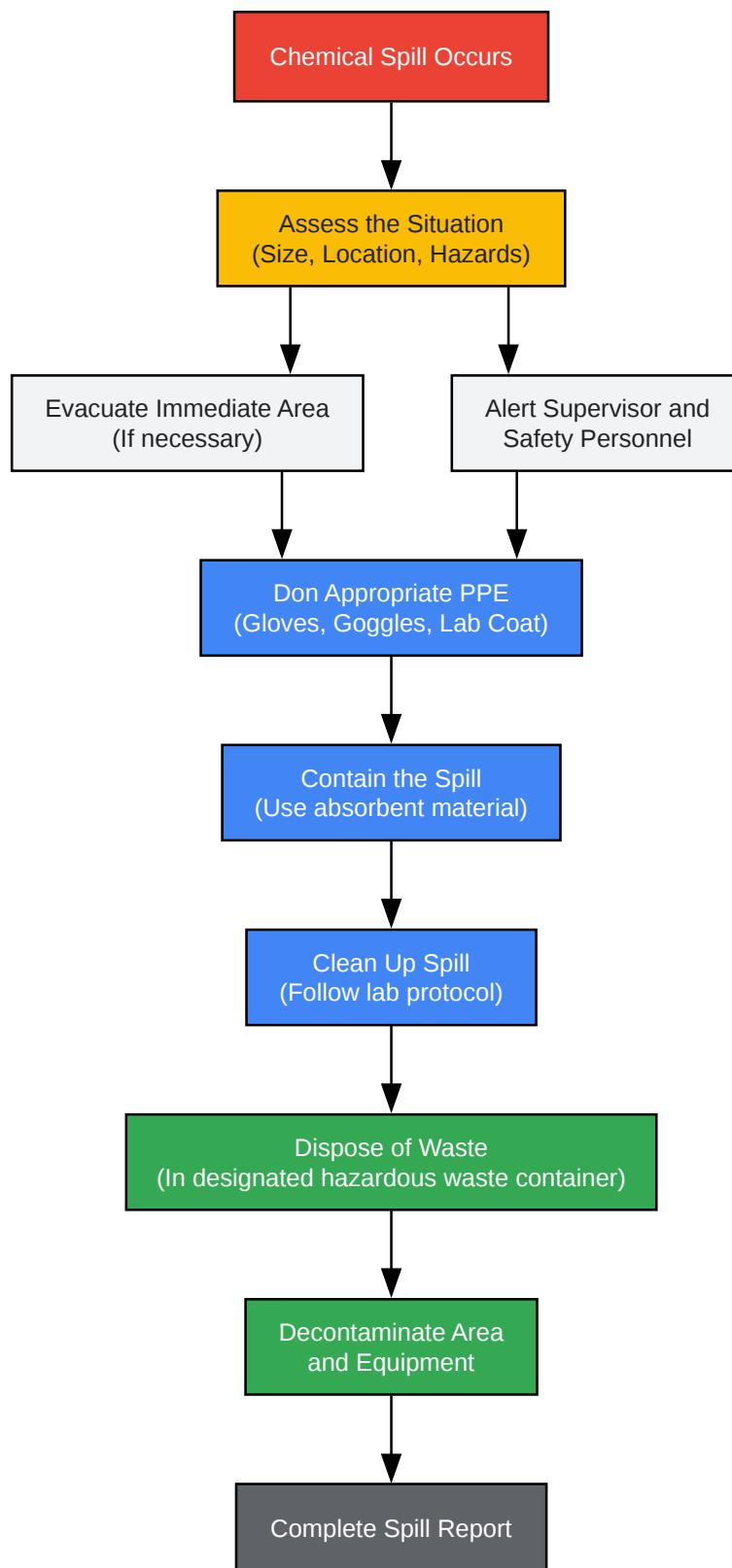
### Experimental Workflow:

- **Tissue Preparation:** Reconstructed human cornea-like epithelium tissues are pre-incubated in culture medium.
- **Test Substance Application:** A defined amount of the test substance (e.g., 50  $\mu$ L for liquids) is applied to the surface of the corneal tissue. Negative and positive controls are included.
- **Exposure and Post-Exposure Incubation:** Tissues are exposed for a set duration (e.g., 30 minutes for liquids), followed by a rinsing step and a post-exposure incubation period (e.g., 2 hours).[9]
- **Viability Assessment (MTT Assay):** Similar to the skin irritation test, cell viability is quantified using the MTT assay.
- **Data Analysis:** A chemical is identified as not requiring classification for eye irritation or serious eye damage if the mean tissue viability is  $> 60\%$  relative to the negative control.[10]

## Accidental Release and First Aid Measures

### Chemical Spill Response Workflow

The following diagram outlines the logical steps for responding to a chemical spill of **2-(2-Bromoethyl)-2-methyl-1,3-dioxolane**.



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